

Comparative analysis of 2-alkylthiopyrimidine-5-carbaldehydes

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Compound of Interest

Compound Name: 2-(ETHYLTHIO)PYRIMIDINE-5-CARBALDEHYDE

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An In-Depth Comparative Analysis of 2-Alkylthiopyrimidine-5-carbaldehydes: Synthesis, Properties, and Biological Potential

Introduction: The Prominence of the Pyrimidine Scaffold

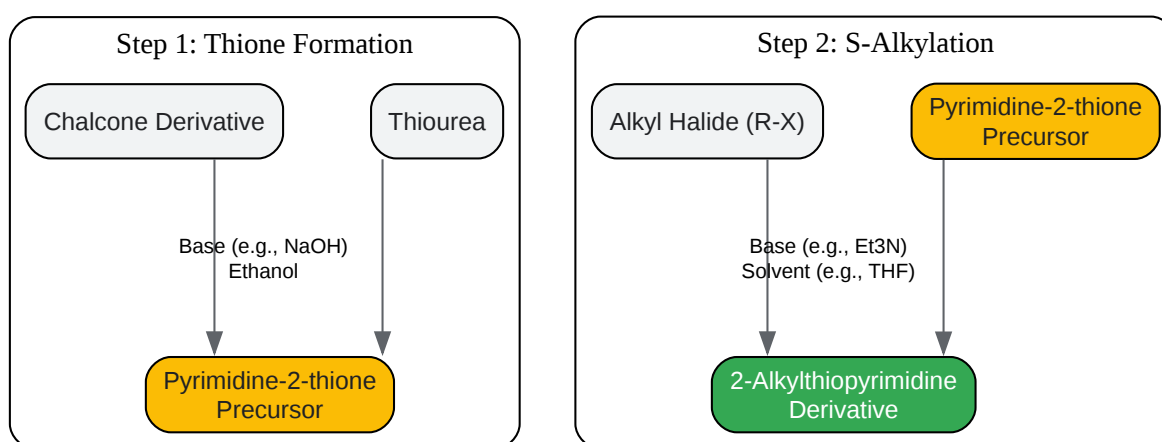
The pyrimidine ring is a quintessential heterocyclic scaffold, forming the core of nucleobases like cytosine, thymine, and uracil, and is a cornerstone in medicinal chemistry.^{[1][2]} Its derivatives are known to possess a vast array of pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^{[3][4][5]} Within this broad class, 2-alkylthiopyrimidine-5-carbaldehydes stand out as particularly versatile intermediates and bioactive molecules. The presence of a 2-alkylthio group provides a handle for modulating lipophilicity and metabolic stability, while the highly reactive 5-carbaldehyde functional group serves as a crucial anchor for synthesizing more complex derivatives through reactions like condensation and nucleophilic addition.^{[6][7]}

This guide offers a comparative analysis of 2-alkylthiopyrimidine-5-carbaldehydes, focusing on the influence of the alkyl substituent on their synthesis, physicochemical properties, and biological activities. By synthesizing data from authoritative sources, we aim to provide researchers, scientists, and drug development professionals with a comprehensive resource to guide future exploration of this promising class of compounds.

Synthesis Strategies: A Focus on S-Alkylation

The most prevalent and straightforward method for synthesizing 2-alkylthiopyrimidine-5-carbaldehydes involves the nucleophilic substitution of a 2-mercaptopyrimidine (or its tautomeric 2-thione) precursor. This S-alkylation reaction is a robust and high-yielding approach.

The causality behind this choice of strategy lies in its efficiency and the ready availability of the starting materials. The pyrimidine-2-thione core can be constructed through various well-established cyclocondensation reactions, such as the Biginelli reaction or three-component reactions involving chalcones and thiourea.^{[1][3]} Once the thione is formed, the sulfur atom acts as a potent nucleophile, readily attacking an alkyl halide (e.g., methyl iodide, benzyl bromide) in the presence of a base to yield the desired 2-alkylthio derivative. This two-step process allows for modularity, enabling the introduction of a diverse range of alkyl groups.



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Figure 1: General synthetic workflow for 2-alkylthiopyrimidine derivatives.

Comparative Physicochemical Properties

The nature of the substituent at the 2-thio position significantly influences the molecule's physicochemical properties, such as molecular weight, melting point, and polarity. These properties, in turn, affect solubility, bioavailability, and receptor-binding interactions. A comparison of several common analogs reveals clear trends.

Compound Name	Alkyl Group (R)	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance	Reference
2-(Methylthio)pyrimidine-5-carbaldehyde	Methyl	C ₆ H ₆ N ₂ OS	154.20	Not specified	Light yellow powder	[8]
2-(Ethylthio)pyrimidine-5-carbaldehyde	Ethyl	C ₇ H ₈ N ₂ OS	168.22	64 - 66	Yellow crystalline powder	[6]
2-(Propylthio)pyrimidine-5-carbaldehyde	Propyl	C ₈ H ₁₀ N ₂ OS	182.25	Not specified	Not specified	[9]
2-(Benzylthio)pyrimidine-5-carbaldehyde	Benzyl	C ₁₂ H ₁₀ N ₂ OS	230.29	Not specified	Not specified	[10]

Analysis of Structure-Property Relationships:

- **Molecular Weight:** As expected, the molecular weight increases linearly with the size of the alkyl group, from methyl to benzyl.

- **Melting Point:** The melting point of the ethyl derivative is documented at 64-66 °C.[6] While data for the others is not readily available in the initial search, it is expected that factors like chain length, branching, and the introduction of an aromatic ring (benzyl group) will alter crystal packing and thus influence the melting point. The rigidity and potential for π -stacking of the benzyl group would likely lead to a higher melting point compared to its short-chain alkyl counterparts.
- **Appearance:** The compounds are generally described as yellow powders or crystals, a characteristic likely imparted by the conjugated pyrimidine-carbaldehyde system.

Comparative Biological Activity Analysis

The 2-alkylthiopyrimidine scaffold is a privileged structure in drug discovery, with derivatives demonstrating significant potential as both anticancer and antimicrobial agents.[3][11]

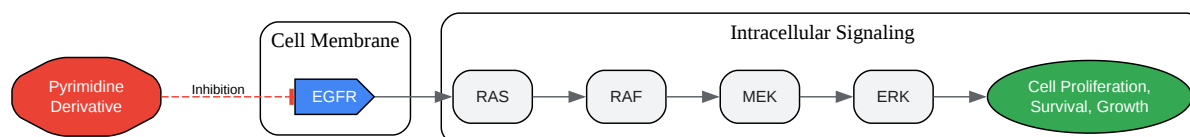
Anticancer Activity

Numerous studies have highlighted the anticancer properties of pyrimidine derivatives.[5][11][12] The 2-alkylthio moiety is a key feature in many potent compounds, which often act as inhibitors of crucial cellular signaling pathways. For example, derivatives can be designed to target kinases like Epidermal Growth Factor Receptor (EGFR), which is often overactive in various cancers.[12]

While specific IC_{50} data for the simple 2-alkylthiopyrimidine-5-carbaldehydes is sparse in the reviewed literature, data for closely related, more complex derivatives synthesized from these precursors illustrates their potential.

Derivative Class	Cancer Cell Line	Representative IC ₅₀ (μM)	Mechanism/Target	Reference
Thiazolo[4,5-d]pyrimidines	C32 (Melanoma)	24.4	Cytotoxic	[12][13]
Thiazolo[4,5-d]pyrimidines	A375 (Melanoma)	25.4	Cytotoxic	[12][13]
6-Amino-5-cyano-2-thiopyrimidines	Leukemia Subpanel	Broad Spectrum (GI ₅₀)	Apoptosis Induction	[11]
2-Aminopyrimidine Analogs	SW480 (Colon Cancer)	11.08	Cytotoxic	[11]

The aldehyde functional group on the core molecule is the synthetic gateway to these more complex, highly active derivatives.



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Figure 2: Simplified EGFR signaling pathway and the inhibitory action of pyrimidine derivatives.

Antimicrobial Activity

Thiopyrimidine derivatives have consistently shown promising broad-spectrum antimicrobial activity.[3][14] They have been evaluated against both Gram-positive and Gram-negative bacteria, as well as fungal strains.

A study on 4,6-diaryl-2-alkylthiopyrimidines demonstrated that activity varies with the specific alkyl group and the microbial strain.[3] For instance, certain derivatives displayed significant antibacterial activity against *S. aureus* and *B. subtilis*. [3] Another study on pyrimidine-benzenesulfonamide hybrids found potent activity against multidrug-resistant pathogens like *K. pneumoniae* and *P. aeruginosa*. [14]

Structure-Activity Relationship (SAR) Insights: The biological activity is highly dependent on the substituents on the pyrimidine ring.

- **Effect of Alkyl Group:** The size and nature of the 2-alkylthio group can influence cell wall penetration and interaction with the target site.
- **Effect of Other Substituents:** The presence of electron-withdrawing groups (e.g., -Cl, -Br) on other parts of the pyrimidine or associated aryl rings has been shown to enhance antimicrobial potential. [15]

Derivative Class	Test Organism	Activity	Reference
4,6-diaryl-2-alkylthiopyrimidines	<i>S. aureus</i> , <i>B. subtilis</i>	Significant antibacterial	[3]
4,6-diaryl-2-alkylthiopyrimidines	<i>Penicillium</i> species	Potent antifungal	[3]
2-(Benzylthio)pyrimidines	<i>S. aureus</i> , <i>E. coli</i>	Significant antibacterial	[1]
Thiopyrimidine-benzenesulfonamides	<i>K. pneumoniae</i> , <i>P. aeruginosa</i>	Potent, broad-spectrum	[14]

Key Experimental Protocols

To ensure the trustworthiness and reproducibility of the findings discussed, detailed experimental protocols are essential.

Protocol 1: Synthesis of 2-(Benzylthio)-6-methyl-4-phenyl-1,4-dihydropyrimidine-5-carboxylate

This protocol is representative of the S-alkylation strategy discussed earlier.[\[1\]](#)[\[2\]](#)

- **Dissolution:** Dissolve the precursor, ethyl 6-methyl-4-phenyl-2-thioxo-1,2,3,4-tetrahydropyrimidine-5-carboxylate (1.0 eq), in a suitable solvent like Tetrahydrofuran (THF).
- **Base Addition:** Add a base such as triethylamine (Et₃N) (1.1 eq) to the solution and stir at room temperature for 15 minutes to deprotonate the thione.
- **Alkylation:** Add benzyl halide (e.g., benzyl chloride or bromide) (1.0 eq) dropwise to the reaction mixture.
- **Reaction Monitoring:** Allow the reaction to proceed at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Once the reaction is complete, concentrate the mixture under reduced pressure. Redissolve the residue in an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent. Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., ethyl acetate/hexane) to yield the pure product.
- **Characterization:** Confirm the structure of the final compound using spectroscopic methods such as ¹H NMR, ¹³C NMR, and High-Resolution Mass Spectrometry (HRMS).[\[1\]](#)

Protocol 2: In Vitro Anticancer Activity (MTT Assay)

The MTT assay is a standard colorimetric assay for assessing cell metabolic activity and, by extension, cytotoxicity.[\[16\]](#)

- **Cell Seeding:** Seed human cancer cells (e.g., A549, MCF-7) into 96-well plates at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for attachment.

- **Compound Treatment:** Treat the cells with various concentrations of the synthesized 2-alkylthiopyrimidine derivatives dissolved in DMSO (final DMSO concentration should be <0.1%). Include a vehicle control (DMSO only) and a positive control (a known anticancer drug).
- **Incubation:** Incubate the plates for 48-72 hours at 37°C in a humidified atmosphere with 5% CO₂.
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for another 3-4 hours. Live cells with active mitochondrial reductases will convert the yellow MTT to a purple formazan.
- **Formazan Solubilization:** Remove the medium and add a solubilizing agent (e.g., DMSO or isopropanol) to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the wells at a wavelength of approximately 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the compound concentration and determine the IC₅₀ value (the concentration that inhibits 50% of cell growth).

Figure 3: General experimental workflow for the MTT cytotoxicity assay.

Conclusion and Future Outlook

The comparative analysis reveals that 2-alkylthiopyrimidine-5-carbaldehydes are a class of compounds with significant synthetic versatility and a promising foundation for the development of potent therapeutic agents. The alkylthio group directly influences the physicochemical properties of the molecule, while the carbaldehyde function serves as an essential reactive handle for creating libraries of more complex derivatives. The demonstrated anticancer and antimicrobial activities of compounds derived from this scaffold underscore its importance.^[3]
^[11]

Future research should focus on a systematic exploration of the structure-activity relationships by synthesizing a broader range of analogs with diverse alkyl and aryl substituents at the 2-thio position. Investigating their mechanisms of action, particularly in anticancer applications, will be

crucial for rational drug design. The potential for these compounds to act as building blocks for dual-action or multi-target ligands represents an exciting frontier for addressing complex diseases and combating drug resistance.

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